

Nopco NXZ defoamer efficacy at different temperatures

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Nopco NXZ

CAS No.: 12794-56-8

Cat. No.: S1824518

[Get Quote](#)

Frequently Asked Questions

- **How does temperature affect the viscosity of Nopco NXZ?** The viscosity of **Nopco NXZ** is significantly affected by temperature [1]. At 25°C, its typical viscosity is **170 mPa·s**. When the temperature drops to 5°C, the viscosity increases markedly to **2200 mPa·s**. This indicates that the product will flow much more slowly and may require different handling in cooler environments.
- **What is the recommended dosage for Nopco NXZ in an emulsion or latex?** The recommended usage level is **0.1 to 0.3 mass%** on the solid weight of the emulsions and latexes [1].
- **What should I do if Nopco NXZ separates after long-term storage?** The manufacturer advises to **mix well before using** if separation occurs after long storage [1].
- **For which applications is Nopco NXZ especially recommended?** It is a metallic soap-type anti-foaming agent especially functional for latex and emulsion, particularly for **acrylic, vinyl acetate, or vinyl acetate-acrylic emulsions** [1] [2]. It is also suitable for water-based paints and adhesives [1].

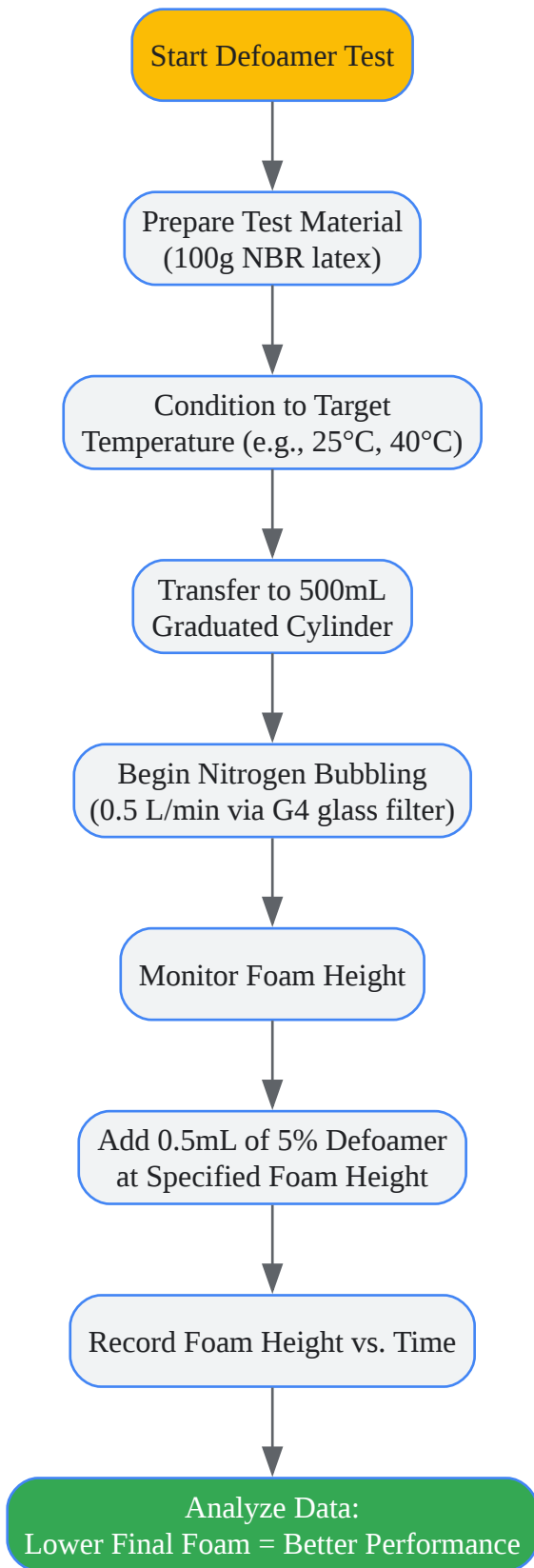
Key Technical Data of Nopco NXZ

The table below summarizes the fundamental physical and chemical properties of **Nopco NXZ** as provided in the technical datasheets.

Property	Value / Description
Composition	Mixture of mineral oil, metallic soap, and nonionic surfactant [1]
Appearance	Light yellowish brown liquid [1]
Ionicity	Nonionic [1]
Specific Gravity	0.89 (at 20°C) [1]
pH	5.1 (2 mass% aqueous dispersion) [1]
Flash Point	174 °C [1]
Dilution	Can be used directly or diluted with water [1]
Hard Water Resistance	Good [1]

Experimental Protocol: Evaluating Defoamer Efficacy

To systematically assess the defoaming performance of **Nopco NXZ** under different conditions, you can adapt the following industry-standard test method. The workflow below outlines the key steps.



[Click to download full resolution via product page](#)

Procedure in Detail:

- **Sample Preparation:** Measure 100 g of your test material (e.g., NBR latex) into a 500 mL graduated cylinder [1].
- **Temperature Equilibration:** Condition the sample to your desired test temperature (e.g., 25°C or 40°C) and maintain it throughout the test [1].
- **Foam Generation:** Introduce nitrogen gas from a G4 glass filter into the liquid at the bottom of the cylinder. Maintain a consistent gas flow rate of **0.5 L/min** to generate foam [1].
- **Defoamer Addition:** When the foam reaches a predetermined height, add a specific volume of the defoamer. A typical dosage is **0.5 mL of a 5 mass% dilution of Nopco NXZ** [1].
- **Data Collection:** Record the foam height immediately after addition and continue to monitor it over time (e.g., every 15 seconds for 2 minutes). **The lower the foam volume after addition, the better the defoaming properties** [1].

Interpreting Results:

- Compare the foam collapse rates and final foam volumes at different temperatures to quantify efficacy.
- A slower collapse or a higher final foam volume at a specific temperature may indicate reduced performance under that condition.

Troubleshooting Guide

The table below links common symptoms to their potential causes and suggested solutions.

Observation	Potential Cause	Recommended Action
High viscosity and difficult to pump or dispense	Storage or use at low temperatures (as indicated by 2200 mPa·s viscosity at 5°C) [1]	Warm the product to around 25°C and ensure storage within recommended temperature ranges.
Reduced defoaming performance	Incorrect dosage; Temperature-induced viscosity change affecting dispersion [1]	Re-optimize dosage for your specific system. Ensure defoamer is well-dispersed. Re-test efficacy at process temperature.
Separation in storage	Long storage time, leading to settling of components [1]	Mix the product thoroughly before use to re-disperse any separated material [1].

Important Considerations for Application

- **Dilution:** If you choose to dilute **Nopco NXZ** with water for easier application, ensure this is done **under continuous mixing** to maintain a stable dispersion [1].
- **Shelf Life:** Be aware of the product's shelf life. BASF datasheet indicates a shelf life of **1 year** for Foamaster NXZ, which is the same product [3]. Always confirm this with your supplier.

I hope this technical support center provides a solid foundation for your experiments. The data clearly shows that temperature is a critical factor for the handling and potentially the performance of **Nopco NXZ**.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Series | NOPCO | SAN NXZ Defoamers NOPCO [sannopco.co.jp]
2. | PRODUCTS BY FUNCTION | SAN Defoamers NOPCO [sannopco.co.jp]
3. Foamaster® NXZ (Defoamer) - BASF - Technical Datasheet [coatings.specialchem.com]

To cite this document: Smolecule. [Nopco NXZ defoamer efficacy at different temperatures]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b1824518#nopco-nxz-defoamer-efficacy-at-different-temperatures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com